

Personal protective equipment for handling 2-Amino-2-(4-isopropylphenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Amino-2-(4-isopropylphenyl)ethanol
Cat. No.:	B1286316

[Get Quote](#)

Essential Safety and Handling Guide for 2-Amino-2-(4-isopropylphenyl)ethanol

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Amino-2-(4-isopropylphenyl)ethanol** (CAS No. 910443-18-4) was not publicly available at the time of this writing. The following guidance is based on the general safety profiles of similar amino alcohol compounds and should be used as a preliminary reference only. Researchers, scientists, and drug development professionals must obtain the specific SDS from their chemical supplier for definitive safety, handling, and disposal information.

This guide provides essential, immediate safety and logistical information for handling **2-Amino-2-(4-isopropylphenyl)ethanol**, a light yellow solid compound utilized in pharmaceutical development, biochemical research, and other applications.[\[1\]](#)[\[2\]](#) Adherence to these procedural steps is critical for ensuring laboratory safety.

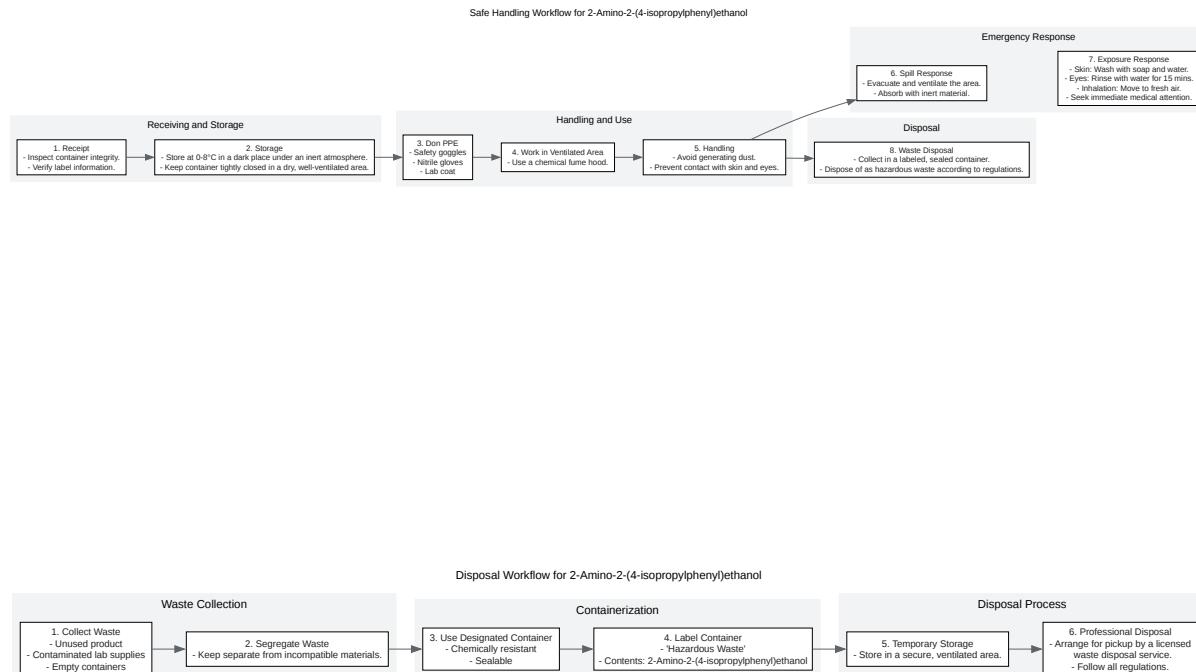
Personal Protective Equipment (PPE)

Based on the hazards associated with similar amino alcohols, which can cause skin and eye irritation or damage, a comprehensive PPE plan is mandatory.[\[3\]](#)

Protection Type	Specific Recommendations	Standard/Source
Eye and Face Protection	Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in addition to goggles when there is a splash hazard.	OSHA 29 CFR 1910.133 / EN 166
Skin Protection	Wear a lab coat and appropriate protective gloves to prevent skin exposure. Nitrile rubber gloves are often a suitable choice for protection against bases, oils, and many solvents.	General Laboratory Best Practices
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator (e.g., N95 or higher) should be used in accordance with OSHA's respiratory protection program (29 CFR 1910.134).	OSHA 29 CFR 1910.134 / EN 149
Hand Protection	Chemical-resistant gloves are required. Inspect gloves prior to use and remove them carefully to avoid skin contamination.	General Laboratory Best Practices

Operational Plan for Safe Handling

A systematic workflow is crucial to minimize exposure and ensure a safe laboratory environment from the moment the chemical is received until its disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 2-Amino-2-(4-isopropylphenyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1286316#personal-protective-equipment-for-handling-2-amino-2-4-isopropylphenyl-ethanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com